

Introduction: A Versatile Reagent in Modern Organic Synthesis

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Compound of Interest

Compound Name: *2-Isopropoxyphenylboronic acid*

CAS No.: 138008-97-6

Cat. No.: B151188

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2-Isopropoxyphenylboronic acid, identified by its CAS number 89787-12-2, is an organoboron compound that has emerged as a crucial building block in synthetic organic chemistry.[1] As a member of the arylboronic acid family, its utility is most prominently showcased in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a Nobel Prize-winning methodology that is fundamental to the formation of carbon-carbon (C-C) bonds.[2] The presence of the isopropoxy group at the ortho position introduces specific steric and electronic properties that can be strategically exploited by researchers to influence reaction outcomes and construct complex molecular architectures.

This guide provides an in-depth exploration of **2-Isopropoxyphenylboronic acid**, intended for researchers, scientists, and professionals in drug development. It covers its physicochemical properties, core applications, detailed reaction protocols, safety considerations, and the mechanistic underpinnings of its reactivity.

Physicochemical and Structural Properties

Understanding the fundamental properties of a reagent is paramount for its effective application in the laboratory. **2-Isopropoxyphenylboronic acid** is typically a white to off-white or yellow

solid, soluble in many polar organic solvents.[1] Its key properties are summarized below.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The primary application of **2-Isopropoxyphenylboronic acid** is its role as a nucleophilic partner in the Suzuki-Miyaura cross-coupling reaction. This reaction is one of the most powerful and widely used methods for synthesizing biaryl and substituted aromatic compounds, which are prevalent motifs in pharmaceuticals, agrochemicals, and advanced materials.[7][8][9]

The reaction involves the coupling of an organoboron compound (the boronic acid) with an organohalide or triflate (the electrophile) in the presence of a palladium catalyst and a base.[2] The versatility, mild reaction conditions, and high functional group tolerance of the Suzuki-Miyaura coupling make it an indispensable tool for synthetic chemists.[8][10]

Mechanistic Insights: The Catalytic Cycle

The efficacy of the Suzuki-Miyaura reaction hinges on a well-defined catalytic cycle involving a palladium complex. The generally accepted mechanism proceeds through three key stages:

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the carbon-halide bond of the electrophile (e.g., an aryl bromide), forming a Pd(II) complex.
- **Transmetalation:** The organic group from the boronic acid is transferred to the palladium center. This step requires activation of the boronic acid by a base to form a more nucleophilic

boronate species, which facilitates the transfer.[11]

- Reductive Elimination: The two coupled organic fragments are eliminated from the palladium center, forming the new C-C bond and regenerating the active Pd(0) catalyst, which can then re-enter the cycle.[2]

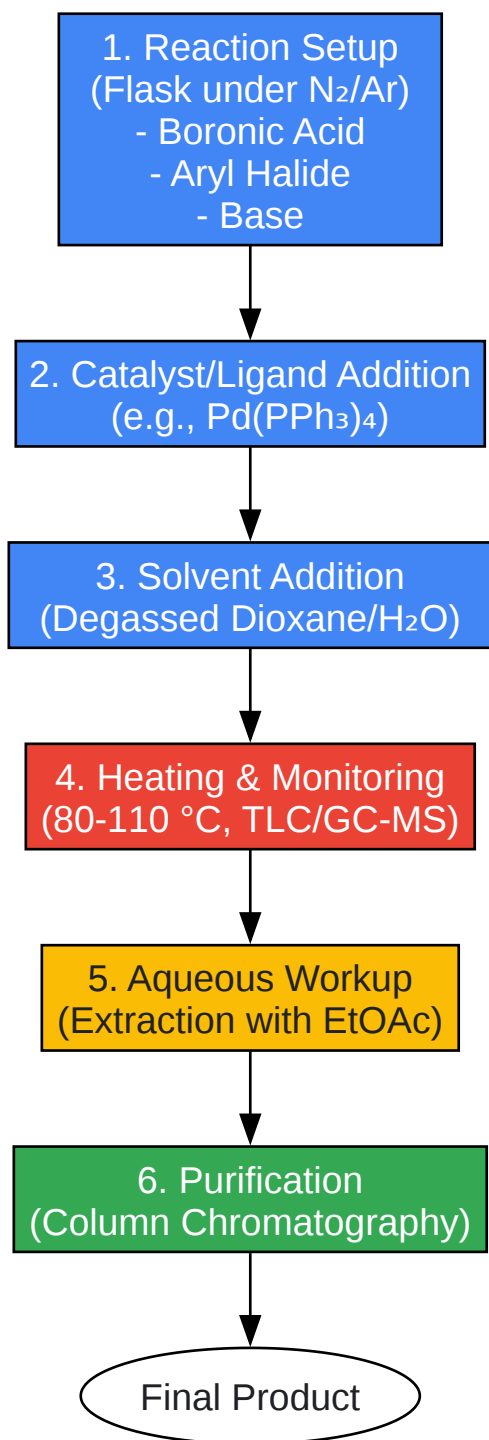


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Experimental Workflow for Suzuki Coupling



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Sources

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